Application Note: 5-Ethylthiazole as a Reference Standard in Sensory Analysis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*5-Ethylthiazole*
CAS No.:	*17626-73-2*
Cat. No.:	*B108513*

Get Quote

Introduction: The Quest for Sensory Consistency

In the field of sensory analysis, the human panel is the instrument. The precision and reproducibility of this instrument depend entirely on rigorous training and consistent calibration. Reference standards are the cornerstone of this process, providing a common language and a fixed point of reference for sensory assessors.[1][2] They are indispensable for training panelists to recognize specific flavor and aroma attributes, anchoring intensity scales, and ensuring that data collected today is comparable to data collected tomorrow.[3]

Thiazoles are a class of sulfur- and nitrogen-containing heterocyclic compounds renowned for their potent and diverse aroma characteristics, even at very low concentrations.[4] Naturally occurring in a variety of cooked and processed foods such as roasted nuts, baked potatoes, and fried chicken, they often contribute key nutty, meaty, and roasted notes that define a product's character.[4][5]

This application note details the use of **5-Ethylthiazole** (CAS: 17626-73-2) as a highly effective chemical reference standard. Its distinct and multifaceted aroma profile makes it an ideal tool for training sensory panels to identify and quantify a range of important nutty, roasted, green,

© 2026 BenchChem. All rights reserved.

and savory/meaty attributes.[6] By establishing a protocol for its use, research, quality control, and product development teams can achieve a higher level of precision and inter-panel consistency.

Chemical and Sensory Profile of **5-Ethylthiazole**

To be used effectively as a reference standard, a compound's physical and sensory properties must be well-characterized. **5-Ethylthiazole** is a colorless to pale yellow liquid with a complex but distinct aroma profile.

Table 1: Physicochemical Properties of **5-Ethylthiazole**

Property	Value	Source(s)
CAS Number	17626-73-2	[6][7][8]
Molecular Formula	C_5H_7NS	[6][7][8]
Molecular Weight	113.18 g/mol	[6][7][8]
Appearance	Colorless to pale yellow liquid	
Flash Point	~56 °C (133 °F)	
Solubility	Soluble in ethanol; sparingly soluble in water (1.34 - 1.95 g/L)	[6]

The primary value of **5-Ethylthiazole** as a standard lies in its rich sensory character. It is not a monolithic aroma; rather, it presents a constellation of related notes. At appropriate concentrations, it serves as an excellent anchor for the following descriptors:

- Nutty & Roasted: A dominant characteristic, reminiscent of roasted hazelnuts or peanuts.
- Savory/Meaty: Possesses underlying savory and broth-like notes.
- Green: A subtle green, vegetable-like character can be perceived, particularly at lower concentrations.[6]

© 2026 BenchChem. All rights reserved.

- Earthy/Sulfurous: Contains hints of coffee, cocoa, and a mild sulfurous quality that adds complexity.[6]

This complexity is an advantage. It allows a panel leader to use a single reference material to teach panelists to deconstruct an aroma and identify multiple related, yet distinct, notes.

Rationale for Use as a Reference Standard

The selection of a pure chemical like **5-Ethylthiazole** over a food-based reference (e.g., actual roasted nuts) is a deliberate choice rooted in scientific rigor.

- Reproducibility and Purity: A synthesized chemical of high purity provides unmatched consistency, batch after batch. This eliminates the inherent variability found in natural food products, which can be affected by origin, processing, and age.[2]
- Attribute Specificity: While a peanut provides a "nutty" aroma, it also contributes sweet, oily, and earthy notes that can confuse a trainee. **5-Ethylthiazole** provides a cleaner, more focused presentation of the core nutty and roasted volatile compounds, allowing for more precise attribute training.
- Stability: When stored correctly, **5-Ethylthiazole** is more stable than a food product, ensuring the reference standard does not change over the course of a study.
- Concentration Control: As a pure substance, it allows for the precise preparation of standards at various concentrations. This is critical for training panelists on intensity scaling and for determining sensory thresholds.[9]

Protocols for Application

Safety and Handling

As with any laboratory chemical, appropriate safety measures are required.

- Handle **5-Ethylthiazole** in a well-ventilated area or fume hood.
- Wear standard personal protective equipment (PPE), including safety glasses and gloves.
- Note the flash point (~56°C) and avoid sources of ignition.

© 2026 BenchChem. All rights reserved.

Preparation of Standard Solutions

Due to its limited water solubility, a stock solution is best prepared in ethanol. This stock can then be diluted into the final presentation matrix.

Protocol 4.2.1: Preparation of 1000 ppm Stock Solution

- Accurately weigh 100 mg of pure **5-Ethylthiazole** into a 100 mL Class A volumetric flask.
- Add approximately 50 mL of 200-proof, food-grade ethanol.
- Cap and swirl gently until the compound is fully dissolved.
- Bring the flask to volume with ethanol and invert several times to ensure homogeneity.
- This creates a 1000 mg/L (1000 ppm) stock solution. Transfer to an amber glass bottle, label clearly, and store under refrigeration.

Protocol 4.2.2: Preparation of Aqueous Evaluation Standards

The following table provides a dilution series for preparing standards in deodorized, distilled water for sensory evaluation. These concentrations are starting points and may need adjustment based on panel sensitivity and specific application needs.

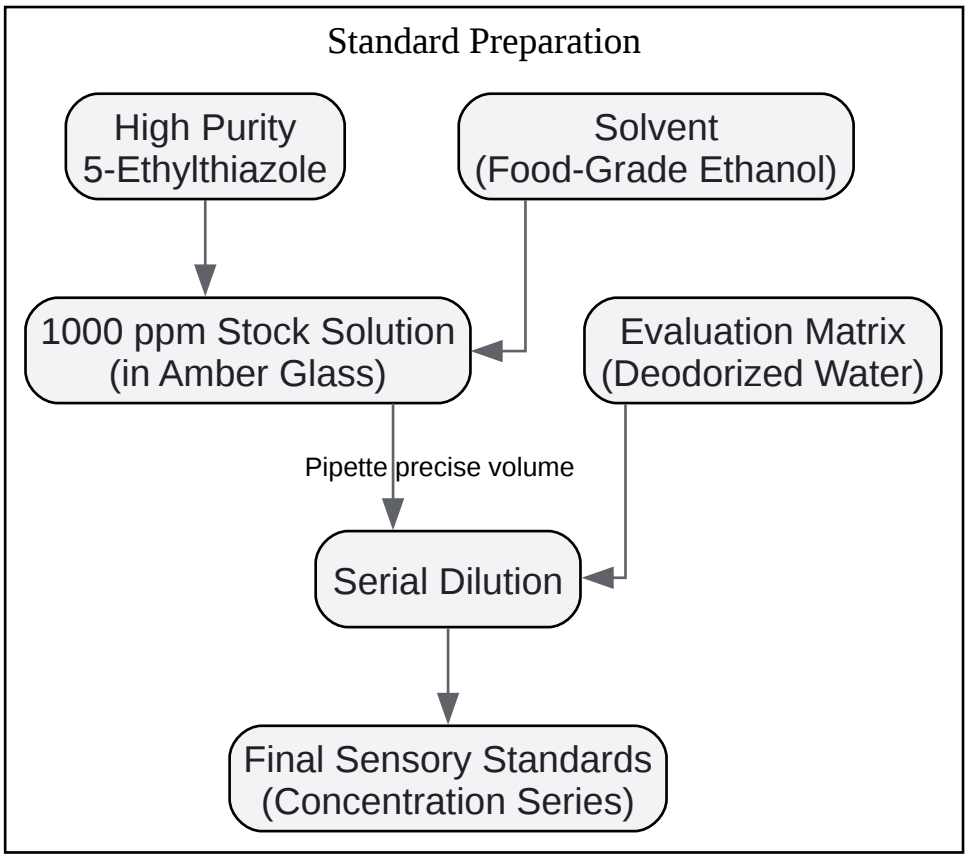
Table 2: Dilution Series for **5-Ethylthiazole** Sensory Standards

© 2026 BenchChem. All rights reserved.

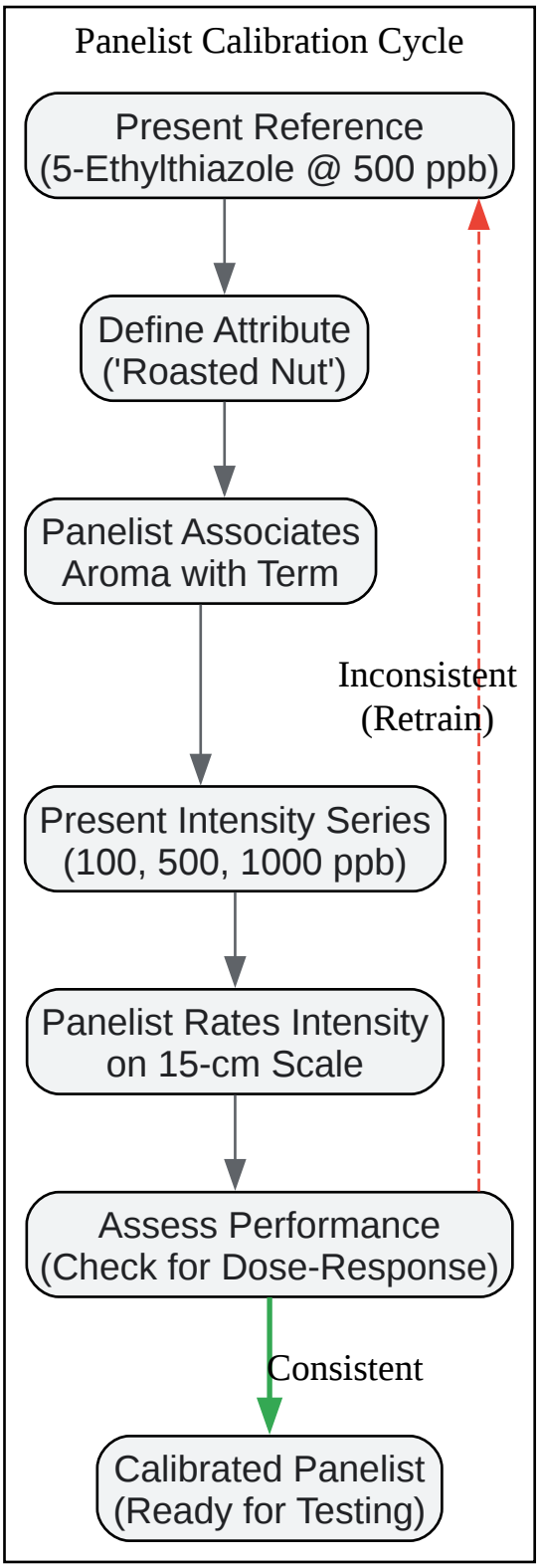
Target Concentration	Volume of 1000 ppm Stock	Final Volume (in Water)	Sensory Character
10 ppm	1.0 mL	100 mL	Strong, complex, potentially harsh
1 ppm (1000 ppb)	0.1 mL (or 1 mL of 100 ppm)	100 mL	Clearly identifiable nutty, roasted
500 ppb	5.0 mL of 10 ppm	100 mL	Balanced nutty, savory, green notes
100 ppb	1.0 mL of 10 ppm	100 mL	Subtle, roasted, earthy
50 ppb	0.5 mL of 10 ppm	100 mL	Near threshold, green, sulfury notes

Diagram 1: Workflow for Preparing Sensory Standards

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Iterative workflow for training and validating sensory panelists.

© 2026 BenchChem. All rights reserved.

Application in Descriptive Analysis

Once a panel is calibrated, the **5-Ethylthiazole** standard becomes an essential tool during the evaluation of test products.

Protocol 5.0.1: Use in a Descriptive Analysis Session

- Warm-up: Before evaluating test samples (e.g., new coffee blends, savory snacks), present the 500 ppb "Roasted Nut" reference standard to the entire panel. This recalibrates everyone to the agreed-upon attribute and intensity anchor before the session begins.
- Evaluation: Panelists evaluate the test products, which are presented blind and randomized. They use the shared definition of "Roasted Nut" learned from the reference to identify its presence and rate its intensity in each product.
- Data Reliability: Because all panelists are calibrated to the same external reference, the resulting data is more reliable. A score of "7.5" for "Roasted Nut" intensity has the same meaning for every panelist, reducing variability and increasing the statistical power of the analysis.

Conclusion

The disciplined use of **5-Ethylthiazole** as a sensory reference standard elevates the quality and reliability of sensory data. It provides an objective, reproducible anchor for the critical "nutty," "roasted," and "savory" attributes found in a vast range of food and beverage products. By integrating the protocols outlined in this note—from precise standard preparation to structured panelist training and calibration—organizations can transform sensory analysis from a subjective art into a precise science, enabling more confident and data-driven decisions in product development, quality assurance, and research.

References

- Scent.vn. **5-Ethylthiazole** (CAS 17626-73-2): Odor profile, Properties, & IFRA compliance.
- National Center for Biotechnology Information. **5-Ethylthiazole** | C5H7NS | CID 519456 - PubChem.

© 2026 BenchChem. All rights reserved.

- NINGBO INNO PHARMCHEM CO.,LTD. (2025, October 10). Sulfurol: The Versatile Thiazole Derivative Enhancing Flavors and Fragrances.
- National Institute of Standards and Technology. **5-Ethylthiazole** - NIST WebBook.
- Advanced Biotech. Thiazoles.
- The Good Scents Company. 5-ethyl-2-methyl thiazole.
- CymitQuimica. CAS 32955-22-9: 5-Thiazolecarboxylic acid, ethyl ester.
- Google Patents. US3769040A - Substituted thiazoles in flavoring processes and products produced thereby.
- The ANSI Blog. (2023, May 5). ISO 8586:2023—Selection And Training Of Sensory Assessors.
- Perfumer & Flavorist. (2016, October 4). Flavor Bites: Two Thiazoles.
- Guidelines for Sensory Analysis of Protected Designation of Origin Food Products and Wines.
- Fraterworks. Pistachio Thiazole.
- FooDB. Showing Compound 5-Ethyl-4-methyl-2-(1-methylethyl)thiazole (FDB019769).
- Institute of Food Science and Technology. IFST Guidelines for Ethical and Professional Practices for the Sensory Analysis of Foods.
- SENSORY ANALYSIS HANDBOOK 2018.
- National Center for Biotechnology Information. Ethyl thiazole-5-carboxylate | C6H7NO2S | CID 459108 - PubChem.
- Preprints.org. (2024, January 22). Development of Reference Standards for the Sensory Analysis of Cheese: An Innovative Approach.
- The Good Scents Company. 5-ethyl thiazole.

© 2026 BenchChem. All rights reserved.

- Top Crop. (2023, December 4). Sensory Thresholds: Beyond the Numbers.
- Perfumer & Flavorist. (1984, Dec/Jan). Aroma Properties of Some Alkylthiazoles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. e3sensory.eu [e3sensory.eu]
- 2. preprints.org [preprints.org]
- 3. ec.europa.eu [ec.europa.eu]
- 4. adv-bio.com [adv-bio.com]
- 5. img.perfumerflavorist.com [img.perfumerflavorist.com]
- 6. scent.vn [scent.vn]
- 7. 5-Ethylthiazole | C5H7NS | CID 519456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 5-Ethylthiazole [webbook.nist.gov]
- 9. Sensory Thresholds: Beyond the Numbers | Top Crop [topcrop.co]
- To cite this document: BenchChem. [Application Note: 5-Ethylthiazole as a Reference Standard in Sensory Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108513/docs#application-note-5-ethylthiazole-as-a-reference-standard-in-sensory-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.